

Technical Guide: 2,3-Dichloropropionamide

Chemical Properties & Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	2,3-Dichloropropionamide
CAS No.:	19433-84-2
Cat. No.:	B092940

[Get Quote](#)

Introduction

2,3-Dichloropropionamide (2,3-DCP) is an organochlorine compound characterized by a propionamide backbone with chlorine substituents at the

(C2) and

(C3) positions. It serves as a pivotal synthetic intermediate, most notably as the direct precursor to 2-chloroacrylamide, a functional monomer used in the synthesis of high-performance polymers and hydrogels.

Beyond its role in polymer chemistry, 2,3-DCP is a subject of interest in environmental chemistry and enzymology. It appears as a chlorination byproduct of acrylamide in water treatment processes and acts as a substrate for haloalkane dehalogenases, enzymes evolved to detoxify halogenated pollutants.

Structural Overview

- IUPAC Name: 2,3-Dichloropropanamide[1]

- CAS Registry Number: 19433-84-2[2][3]
- Molecular Formula:
- SMILES: NC(=O)C(Cl)CCl[4]

Physicochemical Profile

The physical properties of 2,3-DCP dictate its handling and reactivity. It is a solid at room temperature, exhibiting moderate solubility in polar organic solvents and water, which facilitates its use in aqueous-phase reactions.

Table 1: Key Physicochemical Data

Property	Value	Notes
Molecular Weight	141.98 g/mol	
Physical State	Solid (Crystalline Powder)	White to off-white appearance
Melting Point	106 °C	Sharp melting transition indicates high purity
Boiling Point	~298.8 °C	Predicted at 760 mmHg; decomposes before boiling
Density	1.391 g/cm ³	Predicted
Solubility (Water)	Moderate	Soluble in hot water; hydrolyzes slowly
Solubility (Organics)	High	Soluble in Ethanol, DMSO, Acetone
Partition Coefficient	LogP ≈ 0.35	Indicates moderate hydrophilicity

Synthetic Routes & Methodology

The synthesis of 2,3-DCP is primarily achieved through the electrophilic addition of chlorine to acrylamide. This reaction is highly atom-efficient but requires strict thermal control to prevent polymerization or over-chlorination.

Route A: Direct Chlorination of Acrylamide

This is the industrial standard for preparing 2,3-DCP. Chlorine gas is bubbled through a solution of acrylamide.

- Reaction:
- Mechanism: Electrophilic addition across the C=C double bond. The amide group deactivates the double bond slightly, requiring controlled conditions.

Route B: Ammonolysis of 2,3-Dichloropropionyl Chloride

Alternatively, 2,3-DCP can be synthesized from its acid chloride derivative.

- Reaction:
- Utility: Useful for introducing isotopically labeled nitrogen or when starting from the acid chloride is more convenient.

Experimental Protocol: Laboratory-Scale Synthesis (Route A)

Objective: Synthesis of **2,3-Dichloropropionamide** (10 g scale).

Reagents:

- Acrylamide (10.0 g, 0.14 mol)
- Chlorine gas () or Sulfuryl Chloride () as a liquid alternative
- Solvent: Glacial Acetic Acid (50 mL) or Chloroform

Procedure:

- **Dissolution:** Dissolve 10.0 g of acrylamide in 50 mL of glacial acetic acid in a 250 mL three-neck round-bottom flask equipped with a magnetic stirrer, thermometer, and gas inlet tube.
- **Cooling:** Cool the solution to 10–15 °C using an ice-water bath. Critical: Maintain temperature < 20 °C to prevent polymerization.
- **Chlorination:** Slowly bubble chlorine gas through the solution (or add dropwise) while stirring. The reaction is exothermic; adjust the rate to maintain the temperature below 20 °C.
- **Monitoring:** Monitor the reaction by TLC (or disappearance of the alkene peak in NMR).
- **Precipitation:** Upon completion, pour the reaction mixture into 200 mL of ice-cold water. The product, 2,3-DCP, will precipitate as a white solid.
- **Purification:** Filter the solid, wash with cold water, and recrystallize from ethanol/water to obtain pure crystals (MP: 106 °C).
- **Yield:** Typical yield is 85–90%.

Reactivity & Mechanism

2,3-DCP is a "masked" form of 2-chloroacrylamide. Its reactivity is dominated by the lability of the

-proton and the

-chlorine, making it susceptible to elimination reactions.

Dehydrochlorination (Elimination)

Treatment with a base (e.g., Sodium Acetate, Triethylamine, or NaOH) induces the elimination of HCl to reform the double bond, yielding 2-chloroacrylamide.

- **Mechanism:** E2 Elimination. The base abstracts the acidic proton at the -position (C2), leading to the expulsion of the chloride leaving group at the -position (C3).

- Significance: 2-Chloroacrylamide is a more reactive monomer than acrylamide and is used to introduce chlorine functionality into polymers.

Hydrolysis

Under acidic or basic conditions, the amide bond hydrolyzes to form 2,3-dichloropropionic acid.

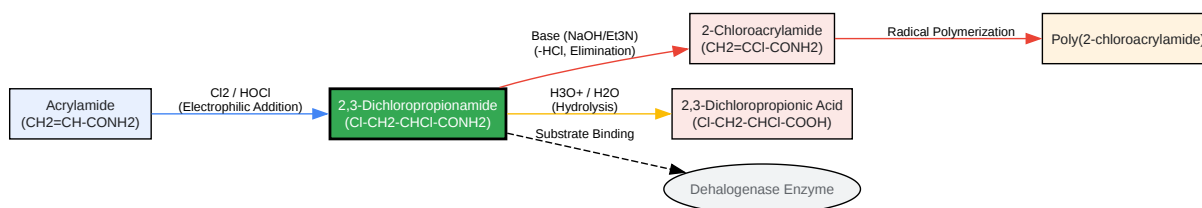
- Reaction:

Enzymatic Dehalogenation

2,3-DCP is a substrate for haloalkane dehalogenases (e.g., DhIA, LinB). These enzymes hydrolytically cleave the carbon-halogen bond, often proceeding via an alkyl-enzyme intermediate.

Visualizing the Reaction Network

The following diagram illustrates the central role of 2,3-DCP in synthetic and degradative pathways.



[Click to download full resolution via product page](#)

Figure 1: Reaction network of **2,3-Dichloropropionamide**, showing synthesis from acrylamide, conversion to 2-chloroacrylamide, and hydrolytic degradation.

Safety & Toxicology

Handling 2,3-DCP requires adherence to strict safety protocols due to its potential as an alkylating agent and irritant.

- Hazards:
 - Skin/Eye Irritant: Causes serious eye irritation and skin irritation.
 - Acute Toxicity: Harmful if swallowed.
 - Sensitization: Potential skin sensitizer.
- PPE Requirements: Nitrile gloves, safety goggles, and a fume hood are mandatory.
- Storage: Store in a cool, dry place away from strong bases and oxidizing agents.

References

- National Institutes of Health (NIH) - PubChem. (n.d.). Compound Summary: Chlorinated Propionamides. Retrieved from [\[Link\]](#)
- Google Patents. (2007).[4] WO2007100905A2 - Acryloyloxyethylphosphorylcholine containing polymer conjugates.[4] Retrieved from
- ResearchGate. (2018). Degradation of acrylamide during chlorination. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Propionamide, 2,3-dichloro-N-butyl- | C7H13Cl2NO | CID 22918618 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. alfa-chemistry.com [\[alfa-chemistry.com\]](https://alfa-chemistry.com)
- 3. 27816-36-0|2-Chloropropionamide|BLD Pharm [\[bldpharm.com\]](https://bldpharm.com)
- 4. WO2007100905A2 - Acryloyloxyethylphosphorylcholine containing polymer conjugates and their preparation - Google Patents [\[patents.google.com\]](https://patents.google.com)

- To cite this document: BenchChem. [Technical Guide: 2,3-Dichloropropionamide Chemical Properties & Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b092940/docs#technical-guide-2-3-dichloropropionamide-chemical-properties-applications>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)